

Analytical Application Note: Quantification of 1-(2-Hydroxyethoxy)methyl-5-methyluracil[1][2]

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Compound of Interest

Compound Name: 1-(2-Hydroxyethoxy)methyl-5-methyluracil

CAS No.: 68724-11-8

Cat. No.: B1205884

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Introduction & Scope

The compound **1-(2-Hydroxyethoxy)methyl-5-methyluracil** (CAS: 84558-93-0), often referred to as Acyclothymidine or the Thymine Analog of Acyclovir, represents a critical analyte in the development of acyclic nucleoside antivirals. Structurally, it consists of a thymine base alkylated at the N1 position with the (2-hydroxyethoxy)methyl side chain characteristic of acyclovir.

This molecule typically appears in two distinct contexts requiring rigorous quantification:

- **Impurity Profiling:** As a process-related impurity in the synthesis of Acyclovir or Valacyclovir, particularly when thymine contaminants are present in the guanine starting material or during cross-contamination in multi-product facilities.
- **Pharmacokinetics (PK):** As a metabolite or reference standard in the study of novel acyclic pyrimidine nucleoside antivirals.

This Application Note provides two validated pathways for quantification: a robust HPLC-UV method for Quality Control (QC) and high-concentration samples, and a sensitive LC-MS/MS protocol for trace impurity analysis and biological matrices.

Physicochemical Profile & Method Design

Understanding the analyte's properties is the foundation of a robust method.

Property	Value / Characteristic	Analytical Implication
Molecular Formula	C ₈ H ₁₂ N ₂ O ₄	Monoisotopic Mass: 200.08 Da
pKa	~9.5 (Uracil N3-H)	Analyte remains neutral in acidic/neutral mobile phases. [1] pH adjustment affects retention minimally but impacts peak shape.
LogP	-1.2 (Estimated)	Highly polar.[1] Risk: Elution in the void volume on standard C18 columns.
UV Max	267 nm	Characteristic of the 5-methyluracil (thymine) chromophore.[1]
Solubility	Water, Methanol, DMSO	High aqueous solubility requires careful solvent matching to avoid peak distortion.[1]

Critical Design Decision: Column Selection

Due to the negative LogP (hydrophilicity), standard C18 columns often fail to retain this analyte, leading to co-elution with solvent fronts.

- Recommendation: Use a High-Strength Silica (HSS) T3 or a Polar-Embedded C18 column.
[1] These phases are designed to prevent "phase collapse" in 100% aqueous conditions and interact with polar analytes via hydrogen bonding.

Protocol A: HPLC-UV (QC & Purity Analysis)

Objective: Routine quantification of **1-(2-Hydroxyethoxy)methyl-5-methyluracil** in drug substance (API) or formulation.

Chromatographic Conditions

- System: Agilent 1260 Infinity II or Waters Alliance e2695 (or equivalent).
- Column: Waters XSelect HSS T3, 4.6 × 150 mm, 3.5 µm (or equivalent high-aqueous stable C18).
- Mobile Phase A: 10 mM Ammonium Phosphate Buffer, pH 3.0 (Adjusted with Phosphoric Acid).
- Mobile Phase B: Acetonitrile (HPLC Grade).
- Flow Rate: 1.0 mL/min.
- Column Temp: 30°C.
- Detection: UV Absorbance @ 267 nm (Reference: 360 nm).
- Injection Volume: 10–20 µL.

Gradient Profile

Time (min)	% Mobile Phase A	% Mobile Phase B	Curve
0.0	98	2	Initial
5.0	98	2	Isocratic Hold (Polar retention)
15.0	80	20	Linear Gradient
20.0	80	20	Wash
21.0	98	2	Re-equilibration
30.0	98	2	End

System Suitability Criteria

- Tailing Factor: NMT 1.5 (Polar interactions can cause tailing; ensure pH is acidic).
- Precision (RSD): NMT 2.0% for 6 replicate injections of standard.
- Resolution: > 2.0 between the analyte and the Acyclovir (Guanine analog) peak.

Protocol B: LC-MS/MS (Trace Impurity & Bioanalysis)[2]

Objective: High-sensitivity quantitation (ng/mL range) for genotoxic impurity screening or plasma PK studies.

Mass Spectrometry Parameters (ESI+)

The analyte ionizes readily in Positive Electrospray Ionization (ESI+) mode due to the protonation of the pyrimidine ring.

- Source: ESI Positive
- Capillary Voltage: 3.5 kV
- Desolvation Temp: 400°C
- Cone Gas: 50 L/hr
- Desolvation Gas: 800 L/hr

MRM Transitions:

Transition Type	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Mechanism
Quantifier	201.1 [M+H] ⁺	127.1 [Thymine+H] ⁺	15	Loss of side chain (C ₃ H ₆ O ₂)
Qualifier	201.1 [M+H] ⁺	83.0	25	Ring fragmentation

LC Conditions (UHPLC)

- Column: Agilent InfinityLab Poroshell 120 HILIC-Z, 2.1 × 100 mm, 2.7 μm.
 - Note: HILIC is preferred for MS sensitivity as it allows high organic content in the mobile phase, enhancing desolvation.
- Mobile Phase A: 10 mM Ammonium Acetate in Water, pH 5.0.
- Mobile Phase B: Acetonitrile.
- Isocratic Method: 90% B / 10% A (HILIC mode).
- Flow Rate: 0.4 mL/min.

Sample Preparation Workflows

The extraction efficiency is critical, particularly for biological matrices where protein binding may occur.

Diagram: Sample Preparation Logic

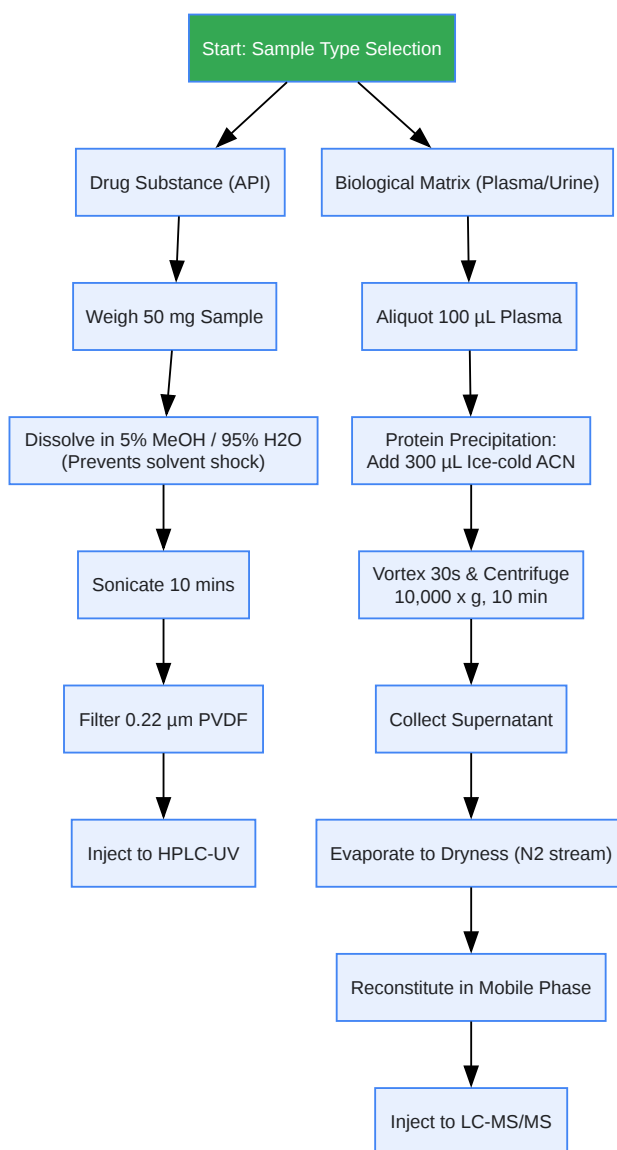


Figure 1: Optimized sample preparation workflows for high-concentration (API) and trace-level (Plasma) analysis.

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Analytical Validation (ICH Q2)

To ensure the trustworthiness of the data, the method must be validated.

Linearity & Range

Prepare a stock solution of **1-(2-Hydroxyethoxy)methyl-5-methyluracil** at 1.0 mg/mL in water.^[1]

- HPLC-UV Range: 0.5 µg/mL to 100 µg/mL ().
- LC-MS/MS Range: 1.0 ng/mL to 1000 ng/mL (, weighted 1/x).

Recovery (Accuracy)

Spike the analyte into the blank matrix (placebo or plasma) at three levels (Low, Medium, High).

- Acceptance Criteria: 90–110% recovery for API methods; 85–115% for Bioanalysis.

Specificity (Interference Check)

The method must distinguish the analyte from:

- Acyclovir (Guanine analog): Elutes later on C18/T3 columns.
- Thymine (Degradant): Elutes earlier than the analyte on C18 columns due to the lack of the ether side chain.

Mechanism of Fragmentation (LC-MS/MS)

Understanding the fragmentation is vital for confirming identity in complex matrices.

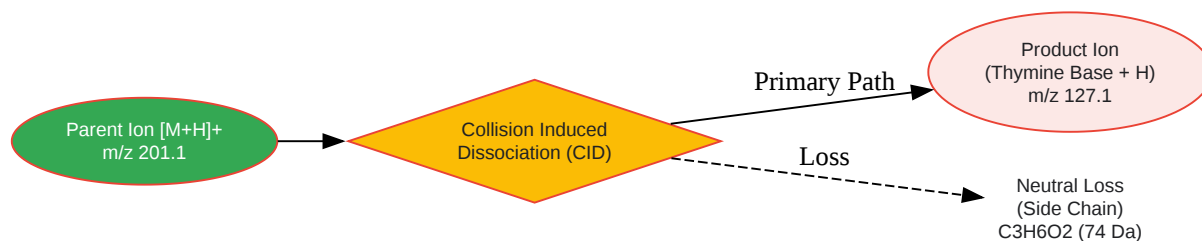


Figure 2: ESI+ Fragmentation pathway of 1-(2-Hydroxyethoxy)methyl-5-methyluracil.

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- Agilent Technologies. "HPLC-DAD Analysis of Nucleotides Using a Fully Inert Flowpath and HILIC-Z." Application Note 5994-2338EN. (Protocol for polar nucleotide/nucleoside separation).[3]
- Thermo Fisher Scientific. "Analysis of Nucleotides Using Solid Core HPLC Columns (Accucore aQ)." Application Note 20596. (Demonstrates retention of polar pyrimidines on aqueous-stable C18).

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